

Comparative Guide to Certified Reference Materials for Lyngbyatoxin Analysis

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Compound of Interest

Compound Name: Lyngbyatoxin-d8

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This guide offers a comprehensive comparison of certified reference materials (CRMs) and analytical standards available for the detection and quantification of lyngbyatoxins. The accurate analysis of these potent cyanotoxins is paramount for ensuring food safety, conducting environmental monitoring, and advancing toxicological research. This document provides detailed specifications of available standards and outlines validated experimental protocols to support analytical testing.

Data Presentation: A Comparative Overview of Lyngbyatoxin Standards

The following table provides a detailed comparison of a certified reference material for Lyngbyatoxin-A, a CRM for Lyngbya wollei Toxin 1 (LWTX1), and other commercially available analytical standards for Lyngbyatoxin-A.

Feature	Lyngbyatoxin-A CRM (Cayman Chemical)	Lyngbya wollei Toxin 1 (LWTX1) CRM (NRC)[1][2]	Lyngbyatoxin-A Analytical Standard (AChemBlock) [3]	Lyngbyatoxin-A Analytical Standard (MedKoo Biosciences)
Product Name	Teleocidin A1 (Lyngbyatoxin A) (CRM)	CRM-LWTX1[1][2]	Lyngbyatoxin A[3]	Lyngbyatoxin A
Supplier	Cayman Chemical	National Research Council Canada (NRC)	AChemBlock	MedKoo Biosciences
CAS Number	70497-14-2	200816-95-1[1]	70497-14-2[3]	70497-14-2
Certification	ISO 17034:2016, ISO/IEC 17025:2017[4]	ISO/IEC 17025, ISO Guide 34[1]	Not specified	Not specified
Format	1 mg/ml solution in acetonitrile[4]	11.0 ± 0.7 µmol/L solution in aqueous acetic acid (17 µM, pH 5)[1][2]	Solid[3]	Solid powder
Purity	Corrected Purity: 99.54%[4]	Certified concentration[1]	97%[3]	>98%
Uncertainty	± 0.013 mg/ml (Expanded Uncertainty, k=2) [4]	± 0.7 µmol/L (Expanded Uncertainty)[1]	Not specified	Not specified
Storage	-20°C[4]	-12°C or below[1]	0 - 4°C (short term), -20°C (long term)	0 - 4°C (short term), -20°C (long term)
Traceability	Traceable to SI units[4]	Traceable to SI units[1]	Not specified	Not specified

Experimental Protocols

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) is the preferred method for the precise and sensitive quantification of lyngbyatoxins. The following sections detail established methodologies for sample preparation and instrumental analysis.

Sample Preparation

a) Shellfish Tissue

This protocol is based on a validated method for the extraction of Lyngbyatoxin-A from shellfish matrices.

- Ensure shellfish tissue is thoroughly homogenized.
- Accurately weigh 2 g of the homogenized tissue into a 50 mL polypropylene centrifuge tube.
- Add 18 mL of a freshly prepared solution of 90% methanol containing 0.1% formic acid.
- Vortex the mixture vigorously to ensure complete extraction.
- Centrifuge the sample at 4,000 x g for 10 minutes to pellet solid material.
- Carefully collect the supernatant.
- Filter the extract through a 0.22 µm syringe filter directly into an autosampler vial for subsequent LC-MS/MS analysis.

b) Algal Mats (e.g., Lyngbya sp.)

This protocol is optimized for the extraction of Lyngbya wollei toxins from cyanobacterial biomass.^[3]^[5]

- Freeze-dry (lyophilize) the algal mat sample until a constant weight is achieved.
- Weigh between 25-300 mg of the dried algal material into a suitable centrifuge tube.^[5]
- Add 10 mL of 0.1 M acetic acid to the tube.^[5]

- To ensure efficient cell lysis and toxin extraction, sonicate the sample for 15 minutes.[5]
- Centrifuge the suspension at 4,000 x g for 10 minutes.
- Collect the resulting supernatant and pass it through a 0.45-micron nylon filter into an autosampler vial, ready for LC-MS/MS analysis.[5]

LC-MS/MS Analysis

The following instrumental parameters provide a robust starting point for method development and may be adapted based on the specific LC-MS/MS system employed.

a) For Lyngbyatoxin-A in Shellfish

- LC System: An Ultra-High-Performance Liquid Chromatography (UPLC) system is recommended.
- Column: A C8 reversed-phase column (e.g., 1.7 μm particle size, 50 x 2.1 mm) is suitable.
- Mobile Phase A: Milli-Q water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile with 0.1% formic acid.
- Gradient Elution:
 - Initial conditions: 60% B.
 - Linear gradient to 90% B over 2.5 minutes.
 - Hold at 90% B for 1 minute.
 - Return to initial conditions of 60% B and allow for column equilibration for 1.4 minutes.
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5 μL .
- MS System: A triple quadrupole mass spectrometer equipped with a positive mode electrospray ionization (ESI) source.

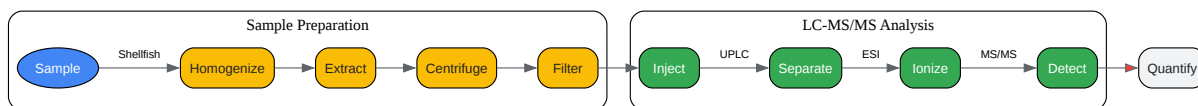
- Detection: Multiple Reaction Monitoring (MRM) of the specific precursor-to-product ion transitions for Lyngbyatoxin-A.

b) For Lyngbya wollei Toxins in Algal Mats[3][5]

- LC System: A UPLC system is recommended.[5]
- Column: A Hydrophilic Interaction Liquid Chromatography (HILIC) column (e.g., BEH Amide, 1.7 μ m, 2.1 x 150 mm) is effective for separating these polar toxins.[3][5]
- Mobile Phase A: An aqueous solution of 5.6 mM formate buffer, adjusted to pH 3.5.[3][5]
- Mobile Phase B: A solution of 95:5 acetonitrile:water containing 5.6 mM formate buffer, at pH 3.5.[3][5]
- Gradient Elution:
 - Hold at 80% B for the first minute.[3][5]
 - Ramp to 60% B over the next 3 minutes.[3][5]
 - Maintain 60% B for 2 minutes.[3][5]
 - At 7 minutes, return to the initial 80% B and allow for re-equilibration for 8 minutes.[3][5]
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 μ L.
- MS System: A triple quadrupole or a Quadrupole Time-of-Flight (Q-TOF) mass spectrometer with a positive ESI source.[3][5]
- Detection: MRM of the specific precursor and product ions for LWT1 and its analogues.

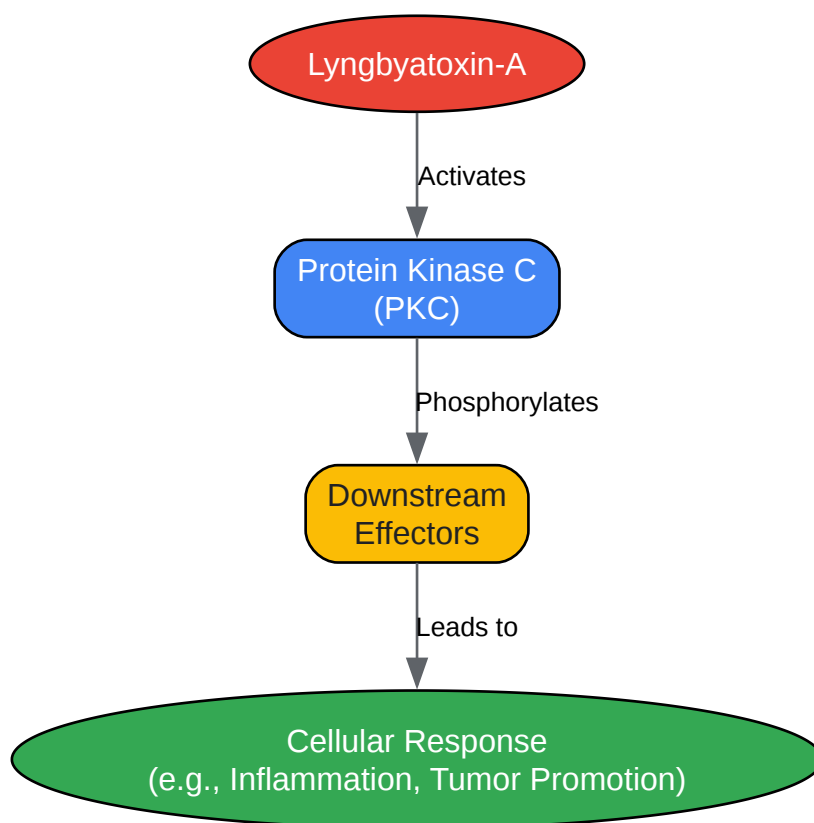
Mandatory Visualization

The following diagrams provide a visual representation of the analytical workflow and the primary signaling pathway activated by Lyngbyatoxin-A.



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Caption: Experimental workflow for Lyngbyatoxin analysis.



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Caption: Lyngbyatoxin-A signaling pathway.

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